

Ensuring the quality and purity of PD 123319 ditrifluoroacetate for research.

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Compound of Interest

Compound Name: PD 123319 ditrifluoroacetate

Cat. No.: B2994623

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Technical Support Center: PD 123319 ditrifluoroacetate

This technical support center provides researchers, scientists, and drug development professionals with essential information to ensure the quality and purity of **PD 123319 ditrifluoroacetate** in their experiments.

Properties and Specifications

PD 123319 ditrifluoroacetate is a potent and selective non-peptide antagonist for the Angiotensin II Type 2 (AT2) receptor.^{[1][2][3]} Understanding its properties is crucial for proper handling and use in research applications.

Property	Value	Source(s)
Molecular Formula	$C_{31}H_{32}N_4O_3 \cdot 2C_2HF_3O_2$	[4]
Molecular Weight	736.66 g/mol (anhydrous basis)	[1][4]
CAS Number	136676-91-0	[1][4]
Appearance	White to yellow solid	[1]
Purity	Typically >96% to ≥98% (HPLC)	[4]
Optical Purity	Available as the optically pure S-enantiomer (100% e.e.)	[5]
IC ₅₀	34 nM (rat adrenal tissue), 210 nM (rat brain tissue)	[3]
Solubility	Soluble in water (to 100 mM), DMSO, and Ethanol	[6]
Storage	Store at -20°C, desiccated. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.	[1][7]

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **PD 123319 ditrifluoroacetate**?

A1: **PD 123319 ditrifluoroacetate** is a selective antagonist of the Angiotensin II Type 2 (AT2) receptor.[1][2][3] The AT2 receptor is part of the renin-angiotensin system (RAS) and often counteracts the effects of the Angiotensin II Type 1 (AT1) receptor. While AT1 receptor activation is associated with vasoconstriction and cell proliferation, the AT2 receptor is involved in vasodilation, anti-inflammatory effects, and apoptosis.[6][8]

Q2: How should I prepare stock solutions of **PD 123319 ditrifluoroacetate**?

A2: Based on its solubility profile, stock solutions can be prepared in water, DMSO, or ethanol. [6] For aqueous solutions, solubility is reported to be up to 100 mM. It is recommended to prepare fresh solutions for use. If precipitation occurs, gentle warming and/or sonication can aid dissolution.[1] For long-term storage, aliquoting the stock solution and storing at -80°C is advisable to avoid multiple freeze-thaw cycles.[3][7]

Q3: What level of purity should I expect for research-grade **PD 123319 ditrifluoroacetate**?

A3: Reputable suppliers typically provide **PD 123319 ditrifluoroacetate** with a purity of ≥98% as determined by HPLC.[4] For sensitive applications, it is crucial to obtain a batch-specific Certificate of Analysis (CoA) to confirm the purity.

Q4: What are the recommended storage conditions to ensure the stability of the compound?

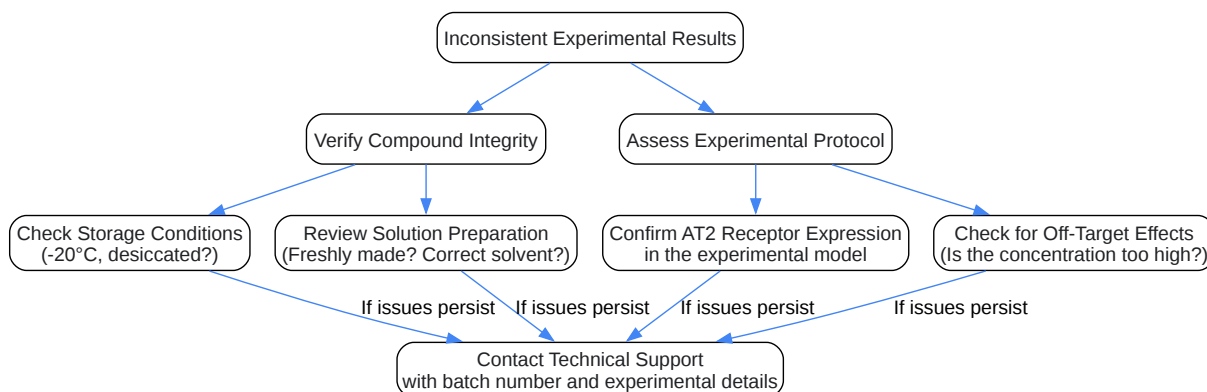
A4: The solid compound should be stored at -20°C under desiccating conditions.[4] Once dissolved in a solvent, it is best to store aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for shorter periods (up to 1 month).[1][7] Avoid repeated freeze-thaw cycles.[3]

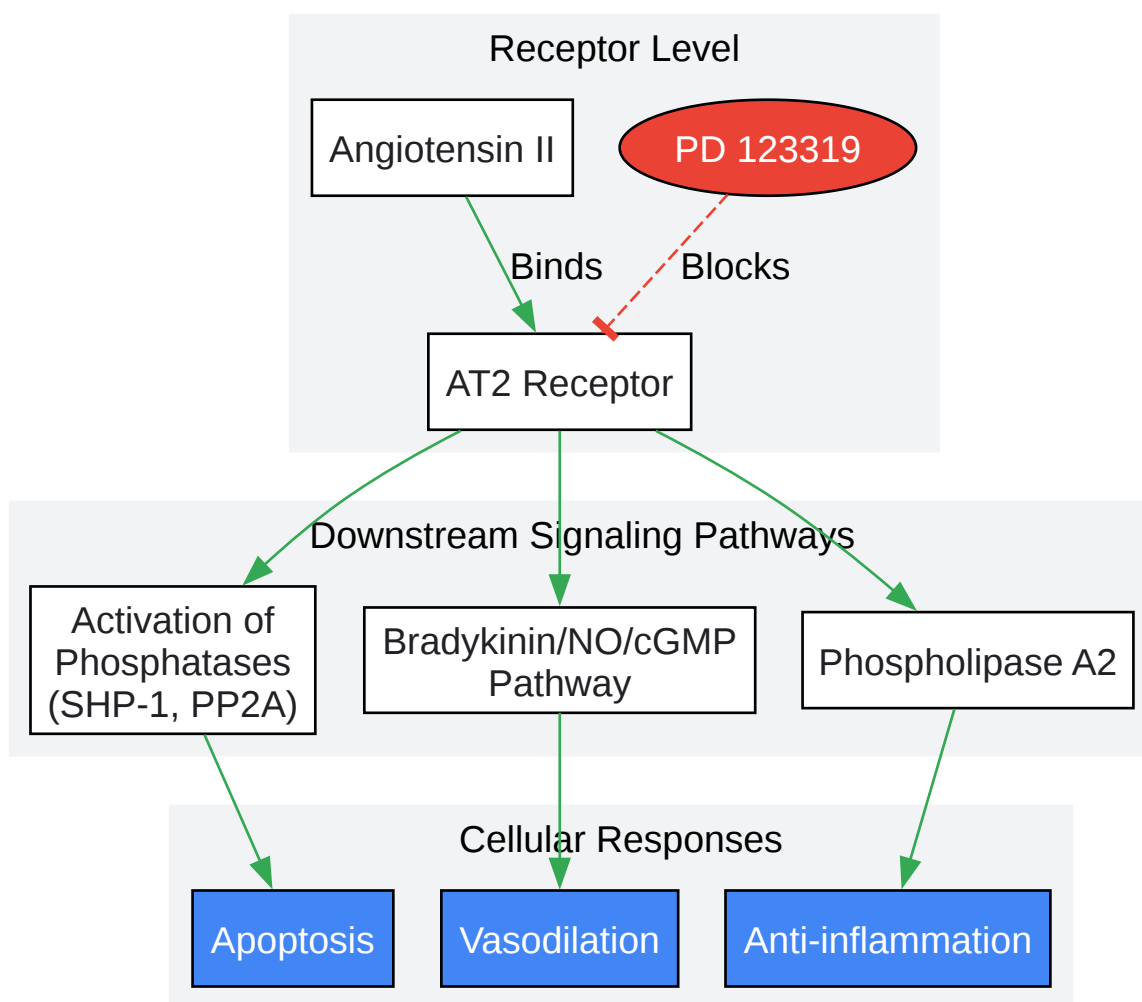
Troubleshooting Guide

Issue 1: Inconsistent or Unexpected Experimental Results

Q: My experimental results are variable or do not align with published data. What could be the cause?

A: Inconsistent results can stem from several factors related to the compound's quality and handling. Follow this troubleshooting workflow:





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